

# Personal protective equipment for handling Cycloundecane

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## Compound of Interest

Compound Name: Cycloundecane

Cat. No.: B11939692

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## Essential Safety and Handling Guide for Cycloundecane

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Cycloundecane** (CAS No. 294-41-7) in a laboratory setting. Adherence to these guidelines is critical to ensure personal safety and regulatory compliance.

## Hazard Identification and Quantitative Data

**Cycloundecane** is classified under the Globally Harmonized System (GHS) as Acute Toxicity, Oral (Category 3), with the hazard statement H301: Toxic if swallowed<sup>[1]</sup>. It is imperative to handle this compound with appropriate precautions to prevent ingestion.

The following table summarizes key quantitative data for **Cycloundecane**:

Property	Value	Unit
Molecular Formula	C <sub>11</sub> H <sub>22</sub>	
Molecular Weight	154.29	g/mol
GHS Classification	Acute Toxicity, Oral (Category 3)	
Hazard Statement	H301: Toxic if swallowed	
Melting Point	-7.3	°C
Boiling Point	218.4	°C at 760 mmHg
Flash Point	73.7	°C

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **Cycloundecane**. The following equipment must be used:

Body Part	PPE Recommendation	Rationale and Specifications
Eyes	Chemical safety goggles or a face shield	Must conform to OSHA 29 CFR 1910.133 or EN 166 (EU) standards to protect against splashes.
Hands	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Inspect gloves for integrity before each use. Given the lack of specific glove-resistance data for Cycloundecane, it is recommended to use gloves with good resistance to non-polar organic compounds. Change gloves frequently and immediately if contaminated.
Body	Laboratory coat	A buttoned lab coat is required to protect skin from accidental splashes.

## Operational Plan: Step-by-Step Handling Procedures

All handling of **Cycloundecane** should be performed in a designated area, preferably within a chemical fume hood, to minimize inhalation exposure and contain potential spills.

### Step 1: Preparation and Pre-Weighing

- Designate a specific work area for handling **Cycloundecane** and ensure it is clean and uncluttered.
- If weighing the solid, tare an empty, sealed container on a balance located outside the fume hood.

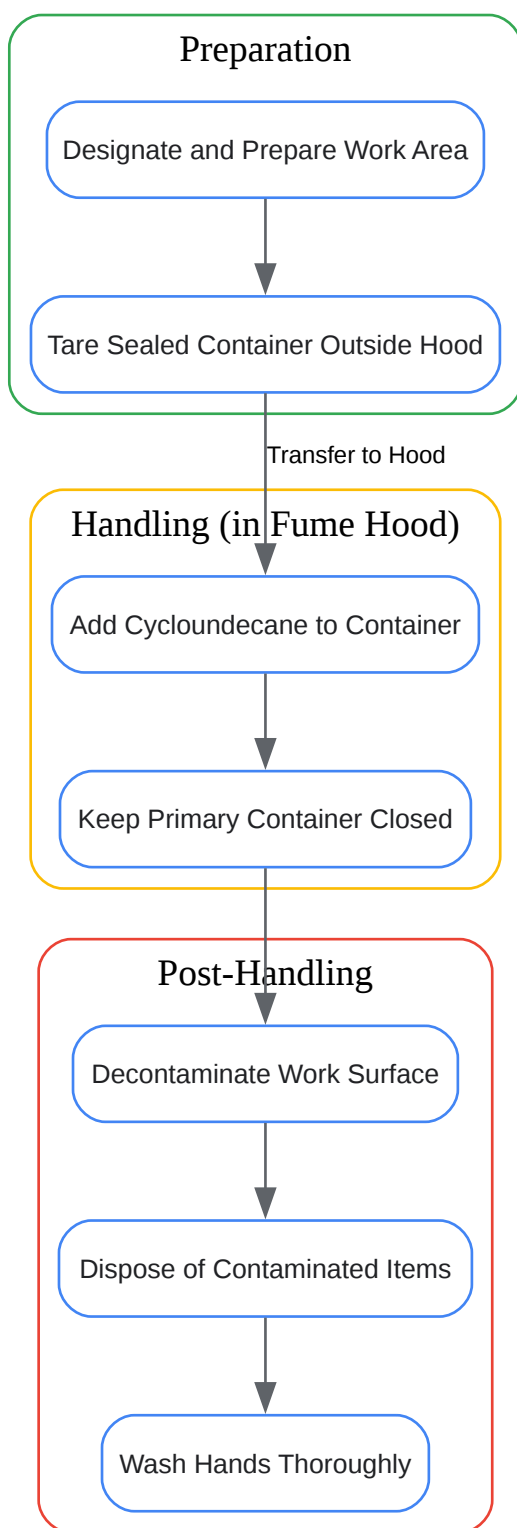
- Move the tared container into the fume hood before adding the **Cycloundecane** to prevent contamination of the balance and surrounding area.

#### Step 2: Aliquoting and Dispensing

- Inside the chemical fume hood, carefully transfer the desired amount of **Cycloundecane** to the tared container.
- Use disposable spatulas and weigh paper to avoid cross-contamination and facilitate easy disposal.
- Keep the primary container of **Cycloundecane** closed when not in use.

#### Step 3: Post-Handling and Decontamination

- After handling, decontaminate the work surface with an appropriate solvent.
- Dispose of all contaminated disposable materials (e.g., gloves, weigh paper, pipette tips) in a designated hazardous waste container.
- Wash hands thoroughly with soap and water after removing gloves.



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**Caption:** Workflow for safely handling **Cycloundecane**.

## Disposal Plan

**Cycloundecane** is a non-halogenated organic compound. Its waste must be managed as hazardous chemical waste and segregated from other waste streams.

### Step 1: Waste Segregation and Collection

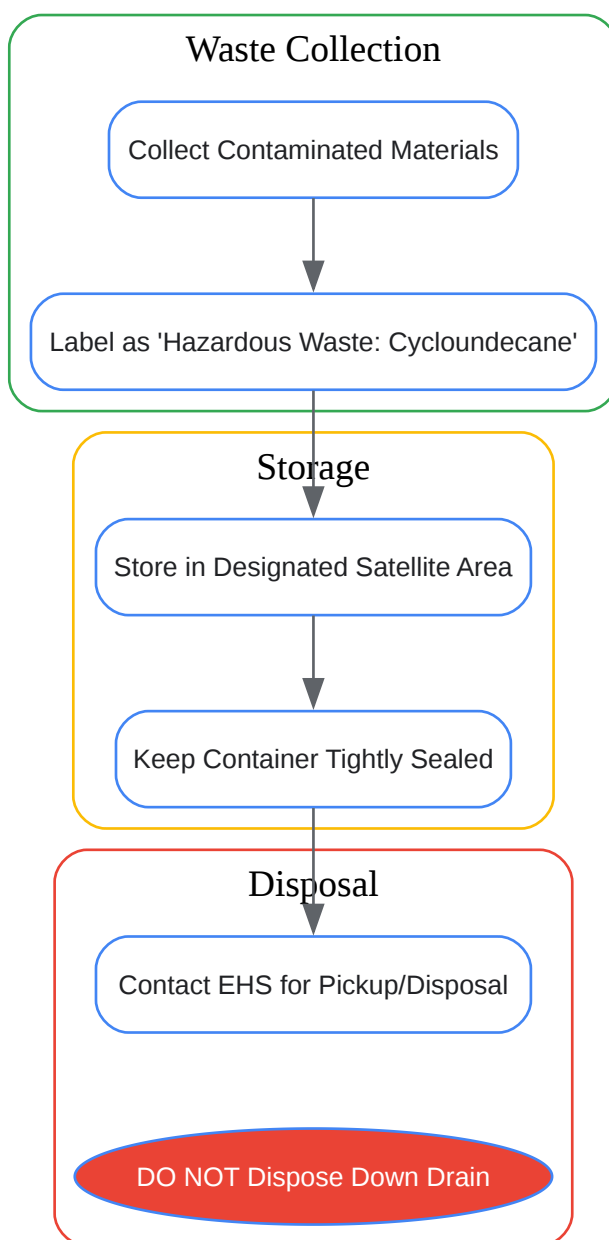
- Collect all waste contaminated with **Cycloundecane**, including unused product, contaminated PPE, and spill cleanup materials, in a designated, leak-proof, and clearly labeled hazardous waste container.
- The container label should read: "Hazardous Waste: **Cycloundecane** (Non-Halogenated Organic)".
- Do not mix with halogenated solvents or other incompatible waste streams<sup>[2][3][4][5][6]</sup>.

### Step 2: Storage

- Store the waste container in a designated satellite accumulation area that is well-ventilated and away from ignition sources.
- Keep the container tightly sealed when not in use.

### Step 3: Disposal

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Under no circumstances should **Cycloundecane** or its waste be disposed of down the drain.



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**Caption:** Logical workflow for the disposal of **Cycloundecane** waste.

## Emergency Procedures

Spill Response:

- Evacuate the immediate area and alert others.

- If the spill is large or you are unsure how to proceed, contact your institution's EHS office immediately.
- For small spills, and if it is safe to do so, wear the full PPE outlined in Section 2.
- Cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate the spill area.

#### First-Aid Measures:

- Ingestion: This is a medical emergency due to the acute oral toxicity of **Cycloundecane**. Call 911 or your local poison control center immediately<sup>[7][8][9][10][11]</sup>. Do not induce vomiting unless instructed to do so by a medical professional.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.

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